

# Standard Operating Procedure: Disposal of 3-Iodopentane

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## Compound of Interest

Compound Name: 3-Iodopentane

Cat. No.: B157830

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **3-iodopentane**, a halogenated hydrocarbon. Adherence to these procedures is critical for ensuring the safety of laboratory personnel and protecting the environment. **3-Iodopentane** is classified as a flammable liquid and an irritant, necessitating careful handling and disposal as hazardous waste.

## Immediate Safety and Hazard Information

**3-Iodopentane** is a flammable liquid and vapor that can cause skin and serious eye irritation, and may also lead to respiratory irritation.<sup>[1][2][3]</sup> It is imperative to handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE). In case of exposure, flush affected skin or eyes with copious amounts of water for at least 15 minutes and seek immediate medical attention.<sup>[4][5]</sup> Do not dispose of **3-iodopentane** down the drain.<sup>[2][6]</sup>

## Chemical and Safety Data Summary

The following table summarizes key quantitative data for **3-iodopentane**. This information is essential for risk assessment and proper handling.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> I
Molecular Weight	198.05 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Appearance	Colorless to light orange to yellow clear liquid <a href="#">[2]</a>
Boiling Point	145 °C
Density	1.5128 g/cm <sup>3</sup> at 20 °C <a href="#">[3]</a>
UN Number	UN1993 <a href="#">[6]</a>
GHS Hazard Statements	H226: Flammable liquid and vapor <a href="#">[1]</a> <a href="#">[3]</a>
H315: Causes skin irritation <a href="#">[1]</a>	
H319: Causes serious eye irritation <a href="#">[1]</a>	
H335: May cause respiratory irritation <a href="#">[1]</a>	

## Operational Plan: Waste Disposal Protocol

This section details the procedural steps for the collection, storage, and disposal of **3-iodopentane** waste.

## Personal Protective Equipment (PPE)

Before handling **3-iodopentane** for disposal, all personnel must be equipped with the following PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Safety goggles and a face shield to protect against splashes.[\[2\]](#)
- Lab Coat: A flame-resistant lab coat.

## Waste Segregation and Collection

Proper segregation is the most critical step in managing halogenated hydrocarbon waste to ensure safety and reduce disposal costs.[\[4\]](#)

- Designated Waste Container: Use a dedicated, leak-proof container made of compatible material with a secure, tight-fitting lid.[\[2\]](#)[\[4\]](#)
- Waste Stream Separation: As a halogenated hydrocarbon, **3-iodopentane** waste must be collected separately from non-halogenated organic waste.[\[4\]](#)[\[8\]](#) Do not mix with other waste categories such as acids, bases, or oxidizers.[\[5\]](#)[\[8\]](#)
- Container Filling: Do not overfill the waste container. Leave a minimum of 5% headspace to accommodate vapor expansion.[\[4\]](#) All waste transfers should be conducted within a chemical fume hood.[\[4\]](#)

## Labeling of Waste Containers

Accurate labeling is mandatory for regulatory compliance and safety.

- Initial Labeling: Affix a hazardous waste tag to the container before adding the first drop of waste.[\[4\]](#)
- Content Identification: Clearly label the container with "Hazardous Waste: **3-iodopentane**".[\[2\]](#) List all chemical constituents and their approximate percentages.
- Hazard Pictograms: The label must include the appropriate GHS pictograms for "Flammable" and "Irritant".[\[2\]](#)[\[9\]](#)
- Date Tracking: Record the date when waste is first added to the container (the "accumulation start date").[\[4\]](#)

## Storage of Waste

Waste containers must be stored safely pending collection by the institution's Environmental Health and Safety (EHS) department.

- Location: Store the sealed container in a designated Satellite Accumulation Area (SAA).[\[4\]](#)
- Secondary Containment: The container must be placed within secondary containment, such as a chemically resistant tub, to contain potential leaks.[\[4\]](#)

- Storage Conditions: Keep the storage area cool, well-ventilated, and away from direct sunlight, heat, or ignition sources.[4]
- Incompatibles: Ensure the waste is stored away from incompatible materials.[4][5]

## Requesting Waste Disposal

- Once the waste container is nearly full or the accumulation time limit set by your institution is reached, arrange for collection through your EHS department.[2][4]

## Spill Management Protocol

In the event of a **3-iodopentane** spill, follow these steps immediately:

- Evacuate and Ventilate: If the spill is outside a fume hood, evacuate non-essential personnel from the area and ensure maximum ventilation.[4]
- Control Ignition Sources: Turn off any nearby ignition sources if it is safe to do so.[5]
- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads to dike and absorb the spill.[4]
- Collect Waste: Carefully collect the absorbed material and contaminated debris using non-sparking tools. Place it into a sealed, leak-proof container for disposal.[4][6]
- Label as Hazardous Waste: Label the container "Spill Debris" with "**3-iodopentane**" and affix a hazardous waste tag.[4]
- Decontaminate: Clean the spill area thoroughly with soap and water.[4]
- Request Pickup: Contact EHS for disposal of the spill debris.[4]

## Empty Container Disposal

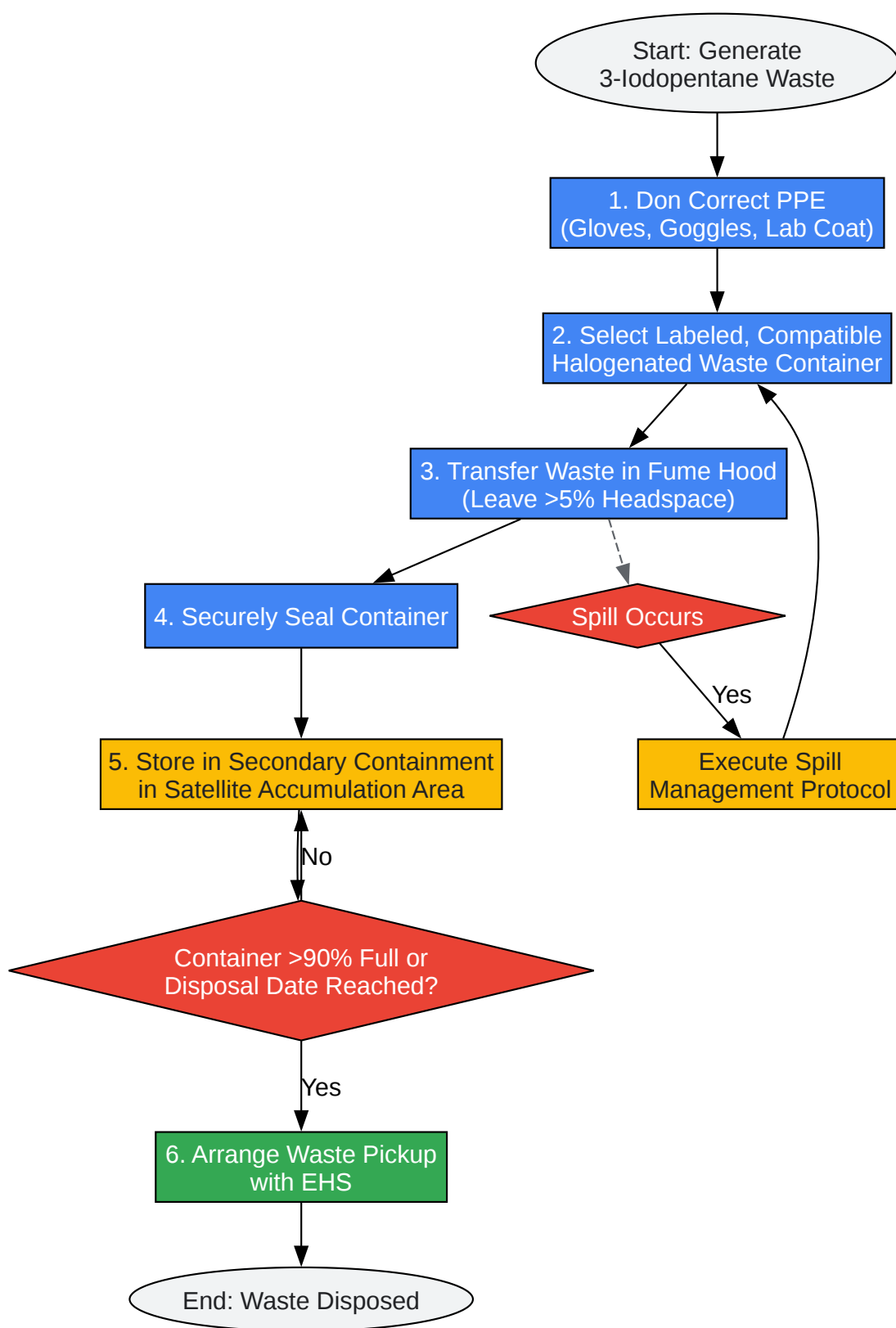
Original containers of **3-iodopentane** must be properly decontaminated before disposal.

- Triple Rinse: Thoroughly empty the container. Triple rinse it with a suitable solvent like acetone or ethanol.[2]

- Collect Rinsate: The rinsate is considered hazardous waste and must be collected and added to the appropriate halogenated waste stream.[\[2\]](#)
- Deface Label: After rinsing, completely remove, obliterate, or deface the original manufacturer's label.[\[2\]](#)
- Dispose of Container: Dispose of the decontaminated container in accordance with your institution's guidelines for rinsed chemical containers.[\[2\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3-iodopentane**.



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Caption: Workflow for the safe accumulation and disposal of **3-iodopentane** waste.

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